

# H-D-4-Pal-OH.2HCl solubility for stock solution preparation

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## Compound of Interest

Compound Name: **H-D-4-Pal-OH.2HCl**

Cat. No.: **B573353**

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## Application Notes and Protocols for H-D-4-Pal-OH.2HCl

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**H-D-4-Pal-OH.2HCl**, also known as (R)-2-Amino-3-(pyridin-4-yl)propanoic acid dihydrochloride, is a synthetic amino acid derivative.<sup>[1]</sup> As a derivative of alanine containing a pyridine ring, it serves as a valuable building block in peptide synthesis and is explored in pharmaceutical research for the development of novel therapeutic agents. Its structural properties can influence the conformation and biological activity of peptides into which it is incorporated. These application notes provide detailed protocols for the preparation of stock solutions and outline potential research applications.

## Physicochemical Properties

A summary of the key physicochemical properties of **H-D-4-Pal-OH.2HCl** is provided in the table below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>12</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	239.10 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Off-white to light yellow solid	
Purity	>99% (typical)	
Storage	Store lyophilized powder at -20°C, desiccated. In solution, store at -20°C and use within one month.	

## Solubility and Stock Solution Preparation

While specific quantitative solubility data for the dihydrochloride salt is not readily available, data for the parent compound, 3-(4-Pyridyl)-Alanine, provides a strong basis for solubilization. The dihydrochloride salt form is generally expected to exhibit enhanced aqueous solubility.

Table of Solubility Data (for the parent compound, 3-(4-Pyridyl)-Alanine)

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
Water	3.33	13.93	Ultrasonic treatment may be required to achieve dissolution.
DMSO	5	20.91	Ultrasonic treatment may be required to achieve dissolution.

## Protocol for Preparation of a 10 mM Stock Solution in Water

This protocol provides a general guideline. Researchers should perform small-scale solubility tests before preparing larger volumes.

#### Materials:

- **H-D-4-Pal-OH.2HCl** powder
- Sterile, deionized, or distilled water
- Vortex mixer
- Ultrasonic bath
- Sterile microcentrifuge tubes or vials

#### Procedure:

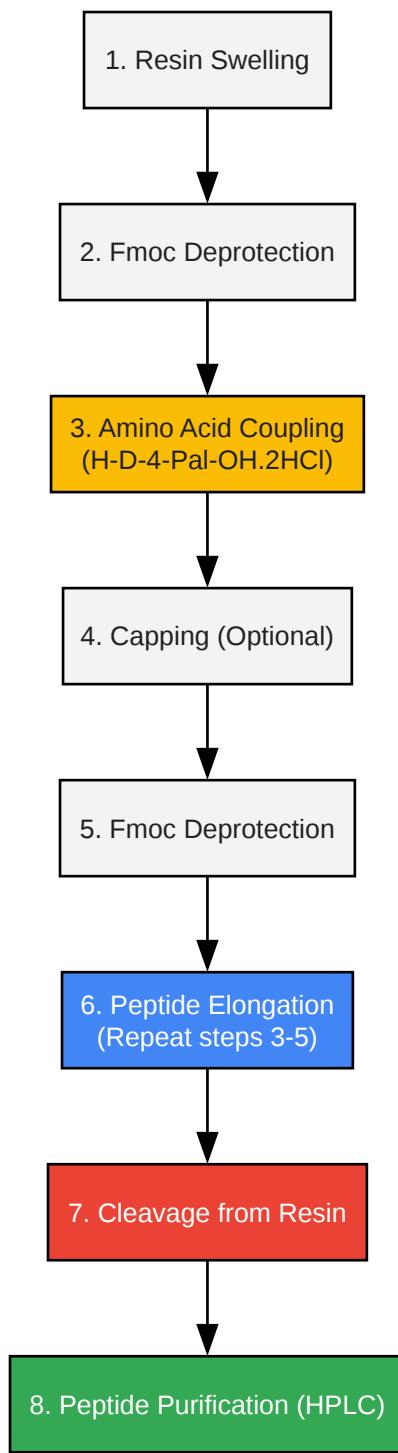
- Calculate the required mass: For 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
  - Mass (mg) =  $10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 239.10 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 2.391 \text{ mg}$
- Weigh the compound: Carefully weigh out 2.391 mg of **H-D-4-Pal-OH.2HCl** powder and place it in a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of sterile water to the tube.
- Dissolve: Vortex the tube thoroughly for 1-2 minutes. If the compound does not fully dissolve, place the tube in an ultrasonic bath for 5-10 minute intervals until the solution is clear. Gentle warming to 37°C can also aid dissolution.
- Sterilization (optional): If required for downstream applications, the stock solution can be filter-sterilized using a 0.22 µm syringe filter.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C for up to one month.

## Experimental Protocols and Applications

**H-D-4-Pal-OH.2HCl** is primarily utilized as a building block in solid-phase peptide synthesis (SPPS). The incorporation of this non-canonical amino acid can introduce unique structural and functional properties to peptides, such as increased stability, altered receptor binding affinity, or modified enzymatic resistance.

### Workflow for Solid-Phase Peptide Synthesis (SPPS) incorporating H-D-4-Pal-OH.2HCl

## General Workflow for SPPS with H-D-4-Pal-OH.2HCl

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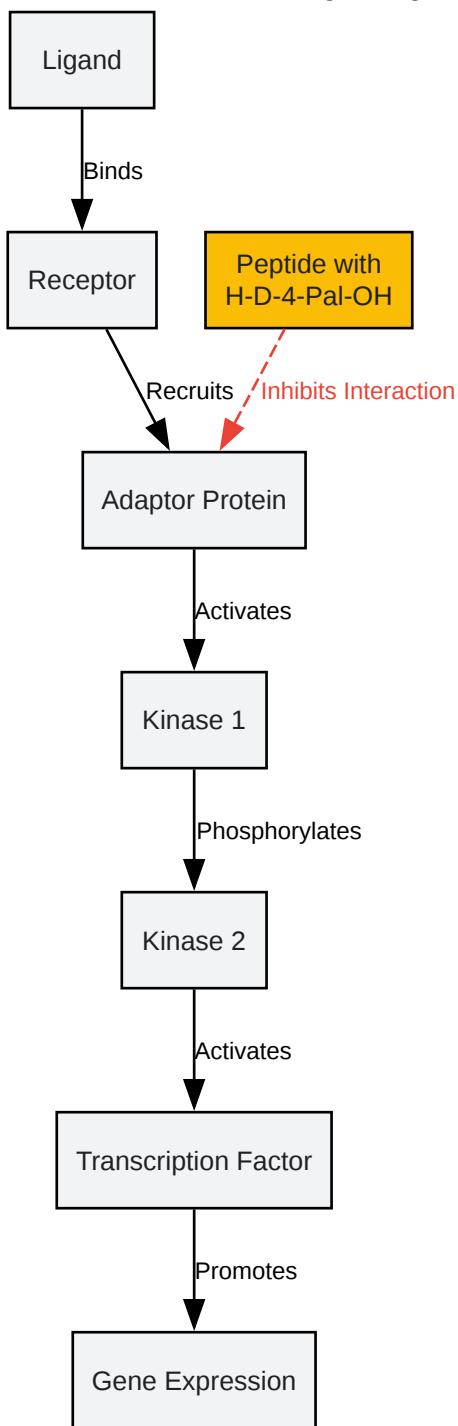
Caption: General workflow for solid-phase peptide synthesis.

## Potential Signaling Pathway Involvement

While specific signaling pathways modulated by peptides containing H-D-4-Pal-OH have not been detailed in the available literature, the incorporation of such unnatural amino acids is a common strategy in drug discovery to develop peptide-based inhibitors or modulators of protein-protein interactions. For instance, a synthetic peptide could be designed to interfere with a signaling cascade by mimicking a binding epitope.

## Hypothetical Signaling Pathway Inhibition

## Hypothetical Inhibition of a Signaling Pathway

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Caption: Hypothetical mechanism of a synthetic peptide.

## Safety and Handling

**H-D-4-Pal-OH.2HCl** is for research use only. Standard laboratory safety precautions should be followed. This includes wearing personal protective equipment (PPE) such as a lab coat, safety glasses, and gloves. Avoid inhalation of dust and direct contact with skin and eyes. In case of contact, wash the affected area thoroughly with water.

## Ordering Information

Product Name	Synonyms
H-D-4-Pal-OH.2HCl	(R)-2-Amino-3-(pyridin-4-yl)propanoic acid dihydrochloride, 3-(4-Pyridyl)-D-alanine dihydrochloride

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## References

- 1. H-D-4-Pal-OH.2HCl | C8H12Cl2N2O2 | CID 53229900 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. adooq.com [adooq.com]
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